

# Sotrastaurin ketoconazole interaction management

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## Compound Focus: Sotrastaurin

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## Sotrastaurin-Ketoconazole Interaction Overview

The core of this interaction is pharmacokinetic: ketoconazole, a strong CYP3A4 inhibitor, dramatically increases the systemic exposure of **sotrastaurin**, which is primarily metabolized by the CYP3A4 enzyme [1] [2] [3].

The table below summarizes the quantitative changes observed when a single 50 mg dose of **sotrastaurin** was co-administered with ketoconazole (200 mg twice daily) compared to **sotrastaurin** administered alone [1] [2].

Pharmacokinetic Parameter	Sotrastaurin Alone (Mean ± SD)	Sotrastaurin + Ketoconazole (Mean ± SD)	Fold Change (90% CI)
C <sub>max</sub> (ng·mL <sup>-1</sup> )	285 ± 128	678 ± 189	2.5-fold increase (2.2, 2.9)
AUC (ng·mL <sup>-1</sup> ·h)	1666 ± 808	7378 ± 3011	4.6-fold increase (4.1, 5.2)
Half-life (h)	5.9 ± 1.7	10.6 ± 2.5	~2-fold increase

Additionally, the area under the curve (AUC) for the active metabolite, **N-desmethyl-sotrastaurin**, was **increased by 6.8-fold** [2]. This magnified exposure significantly raises the risk of **sotrastaurin**-related adverse effects.

## Experimental Protocol & Methodology

The following details are based on the pivotal clinical drug interaction study [2].

### 1. Study Design

- **Type:** Open-label, two-period, single-sequence crossover study.
- **Subjects:** 18 healthy subjects who completed the study.

### 2. Dosing & Administration

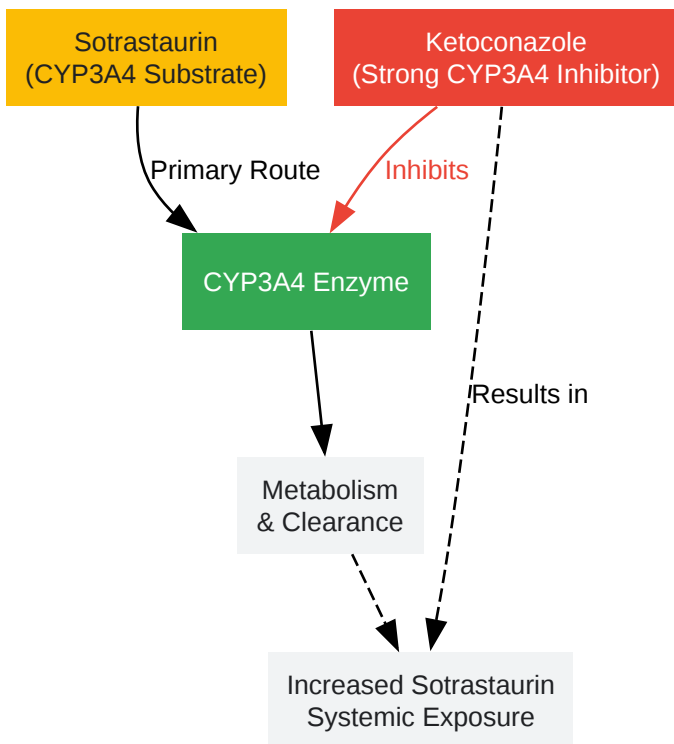
- **Period 1 (Reference):** A single oral 50 mg dose of **sotrastaurin** was administered after a 10-hour fast.
- **Washout:** A 14-day inter-treatment phase followed.
- **Period 2 (Test):** Subjects received ketoconazole 200 mg orally every 12 hours for 6 days. A single 50 mg dose of **sotrastaurin** was co-administered on the fourth day (Day 18) of ketoconazole dosing.

**3. Pharmacokinetic Blood Sampling** Blood samples for **sotrastaurin** and **N-desmethyl-sotrastaurin** analysis were collected pre-dose and at 0.25, 0.5, 1, 1.5, 2, 2.5, 3, 4, 6, 9, 12, 16, 24, 36, and 48 hours post-dose.

### 4. Bioanalytical Methods

- **Sotrastaurin & Metabolite:** Analyzed from whole blood using a validated liquid chromatography method with tandem mass spectrometry (LC-MS/MS). The lower limit of quantification was 3 ng/mL for both.
- **Ketoconazole:** Plasma concentrations were determined by reverse-phase high-performance liquid chromatography (HPLC) with ultraviolet detection.

The workflow of the interaction and the study design can be visualized as follows:



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## Frequently Asked Questions (FAQs)

**Q1: What is the clinical recommendation for managing this interaction?** **A:** The study authors concluded that a **compensatory reduction in the dose of sotrastaurin is warranted** when it must be co-administered with strong CYP3A4 inhibitors like ketoconazole [1] [2]. The exact dose reduction should be determined based on therapeutic drug monitoring and efficacy endpoints, given the 4.6-fold increase in exposure.

**Q2: Does this interaction affect other immunosuppressants?** **A:** Yes. Ketoconazole is known to significantly interact with many immunosuppressants that are CYP3A4 substrates. For example, it increases the AUC of **sirolimus (rapamycin) by approximately 10-fold** and substantially increases the exposure of **tacrolimus and cyclosporine** [4] [5]. This is a well-characterized class effect.

**Q3: Is topical ketoconazole expected to cause this interaction?** **A:** Topical ketoconazole formulations (creams, shampoos) are minimally absorbed systemically [6] [7]. Therefore, they are **not expected to significantly inhibit CYP3A4** or alter **sotrastaurin** pharmacokinetics. This interaction is specific to orally administered ketoconazole.

**Q4: What is the mechanism of action of sotrastaurin?** **A: Sotrastaurin** is an investigational immunosuppressant that blocks early T-lymphocyte activation by selectively inhibiting protein kinase C (PKC) isoforms, a mechanism distinct from calcineurin inhibitors [3] [8].

## Key Considerations for Researchers

- **Safety Monitoring:** In a clinical context, closely monitor for **sotrastaurin**-related adverse events—such as gastrointestinal disorders and tachycardia—when co-administering with strong CYP3A inhibitors [8].
- **Development Status:** Note that the clinical development of **sotrastaurin** for transplant rejection appears to have been halted due to higher incidences of efficacy failure and adverse events in phase II trials compared to standard therapies [8].

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## References

1. The Effect on Sotrastaurin Pharmacokinetics of Strong ... [pubmed.ncbi.nlm.nih.gov]
2. The effect on sotrastaurin pharmacokinetics of strong ... [pmc.ncbi.nlm.nih.gov]
3. Overview of sotrastaurin clinical pharmacokinetics. [oak.novartis.com]
4. 115950a3-f386-0281-e063-6294a90a94b7.xml [accessdata.fda.gov]
5. Sirolimus oral bioavailability increases ten-fold with ... [semanticscholar.org]
6. Ketoconazole (topical route) - Side effects & dosage [mayoclinic.org]
7. Ketoconazole Topical Dosage Guide + Max Dose ... [drugs.com]
8. Sotrastaurin - an overview [sciencedirect.com]

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